

5-Methyl-1-(3-pyridinyl)-1H-pyrrole-2-carbaldehyde chemical structure

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Compound of Interest

Compound Name: 5-Methyl-1-(3-pyridinyl)-1H-pyrrole-2-carbaldehyde

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An In-Depth Technical Guide to the Synthesis and Structural Elucidation of **5-Methyl-1-(3-pyridinyl)-1H-pyrrole-2-carbaldehyde**

Abstract

This technical guide provides a comprehensive overview of **5-Methyl-1-(3-pyridinyl)-1H-pyrrole-2-carbaldehyde**, a heterocyclic compound of significant interest to researchers in medicinal chemistry and organic synthesis. The document delineates the molecule's structural architecture, outlines a robust synthetic pathway leveraging established name reactions, and details the spectroscopic techniques essential for its unambiguous structural verification. By integrating theoretical principles with practical, field-proven methodologies, this guide serves as an essential resource for scientists and drug development professionals working with pyridinyl-pyrrole scaffolds. These scaffolds are integral to a wide array of biologically active molecules, and understanding the synthesis and characterization of this key building block is paramount for the development of novel therapeutics.

Molecular Architecture and Physicochemical Properties

5-Methyl-1-(3-pyridinyl)-1H-pyrrole-2-carbaldehyde is a multi-functionalized aromatic heterocycle. Its structure is built upon a central five-membered pyrrole ring, which is substituted at three key positions. The nitrogen atom of the pyrrole ring (position 1) is linked to the 3-

position of a pyridine ring, creating an N-aryl bond that influences the electronic properties of both ring systems. An electron-donating methyl group at the 5-position and an electron-withdrawing carbaldehyde (formyl) group at the 2-position complete the structure. This specific arrangement of substituents creates a molecule with distinct electronic and steric characteristics, making it a valuable and reactive intermediate in organic synthesis. The aldehyde group, in particular, serves as a versatile handle for a variety of subsequent chemical transformations.

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